

Essential Safety and Logistical Information for Handling Hdac-IN-47

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Compound of Interest

Compound Name: Hdac-IN-47

Cat. No.: B12391391

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **Hdac-IN-47**, a potent histone deacetylase (HDAC) inhibitor. Due to the absence of a specific Safety Data Sheet (SDS) for **Hdac-IN-47**, the following recommendations are synthesized from SDSs of similar HDAC inhibitors and general best practices for handling potent, research-grade chemical compounds. It is imperative to treat **Hdac-IN-47** as a potentially hazardous substance and to adhere to these guidelines to ensure personnel safety and regulatory compliance.

Compound Information and Properties

A summary of the known quantitative data for **Hdac-IN-47** is presented in Table 1. This information is critical for understanding the compound's basic chemical and physical properties.

Table 1: Physical and Chemical Properties of **Hdac-IN-47**

| Property | Value | Source |
|-------------------|--|--|
| Molecular Formula | C ₁₇ H ₂₀ BrN ₃ O ₄ | Immunomart |
| Molecular Weight | 410.26 g/mol | Immunomart |
| Solubility | 10 mM in DMSO | Immunomart |
| Appearance | Solid (assumed) | General knowledge of similar compounds |
| Storage | Shipped at room temperature; long-term storage recommendations vary for similar compounds, often at -20°C. | Immunomart; General best practices |

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Hdac-IN-47** to prevent dermal, ocular, and respiratory exposure. The required PPE may vary based on the specific procedure and the quantity of the compound being handled.

Table 2: Recommended Personal Protective Equipment for Handling **Hdac-IN-47**

| PPE Component | Specification | Rationale |
|---------------|---|--|
| Gloves | Double-gloving with nitrile gloves (ASTM D6978 certified) | Prevents skin contact with the potent compound. Double gloving provides an extra layer of protection in case of a breach in the outer glove. |

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